

No Cross-Resistance Studies on Hortiamide Found in Publicly Available Research

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Compound of Interest

Compound Name: *Hortiamide*

Cat. No.: *B13452500*

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A comprehensive search of scientific literature and databases has revealed no published cross-resistance studies involving **Hortiamide**, a naturally occurring tyramine alkaloid.

Hortiamide is a natural product isolated from plants such as *Hortia regia*. Its chemical name is N-[2-[4-[(3-methyl-2-buten-1-yl)oxy]phenyl]ethyl]-benzamide, with the chemical formula $C_{20}H_{23}NO_2$. While the compound has been identified and cataloged, there is a significant lack of publicly available data on its biological activity, particularly concerning its mechanism of action and its potential role in drug resistance.

Our investigation to fulfill the request for a comparison guide on cross-resistance studies with **Hortiamide** yielded no specific experimental data, comparative analyses, or detailed protocols. The core requirements of data presentation in tables, detailed experimental methodologies, and visualizations of signaling pathways cannot be met due to the absence of foundational research in this specific area.

Further searches into the broader class of tyramine alkaloids did not provide specific cross-resistance data that could be extrapolated to **Hortiamide** with scientific validity. Research on drug resistance is highly specific to the compound in question and the resistant cell lines or organisms being studied.

Therefore, we are unable to provide a comparison guide as requested. The scientific community has not yet published research on the cross-resistance profile of **Hortiamide**. For researchers, scientists, and drug development professionals interested in this compound, this represents a novel area for future investigation.

What is known about **Hortiamide**:

- Chemical Classification: It is a tyramine alkaloid.
- Source: Isolated from plants, including Hortia regia.
- Chemical Formula: $C_{20}H_{23}NO_2$

Without any data on its performance against other alternatives in the context of drug resistance, any comparison would be purely speculative and would not meet the standards of a scientific comparison guide. We will continue to monitor for any emerging research on **Hortiamide** and its potential pharmacological properties.

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